Application Notes: Parsaclisib for B-cell Proliferation Assays

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Compound of Interest

Compound Name:	*INCB050465*
Cat. No.:	*B1574350*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Parsaclisib (**INCB050465**) is a next-generation, potent, and highly selective inhibitor of the delta isoform of phosphoinositide-3 kinase (PI3Kδ).[1][2][3] The PI3K pathway is a crucial signaling cascade downstream of the B-cell receptor (BCR) and is fundamental for B-cell proliferation, survival, differentiation, and trafficking.[4][5][6] Aberrant activation of PI3Kδ is a key pathogenic driver in numerous B-cell malignancies.[4][6][7] These application notes provide a comprehensive guide, including detailed protocols, for utilizing Parsaclisib to study and quantify the inhibition of B-cell proliferation.

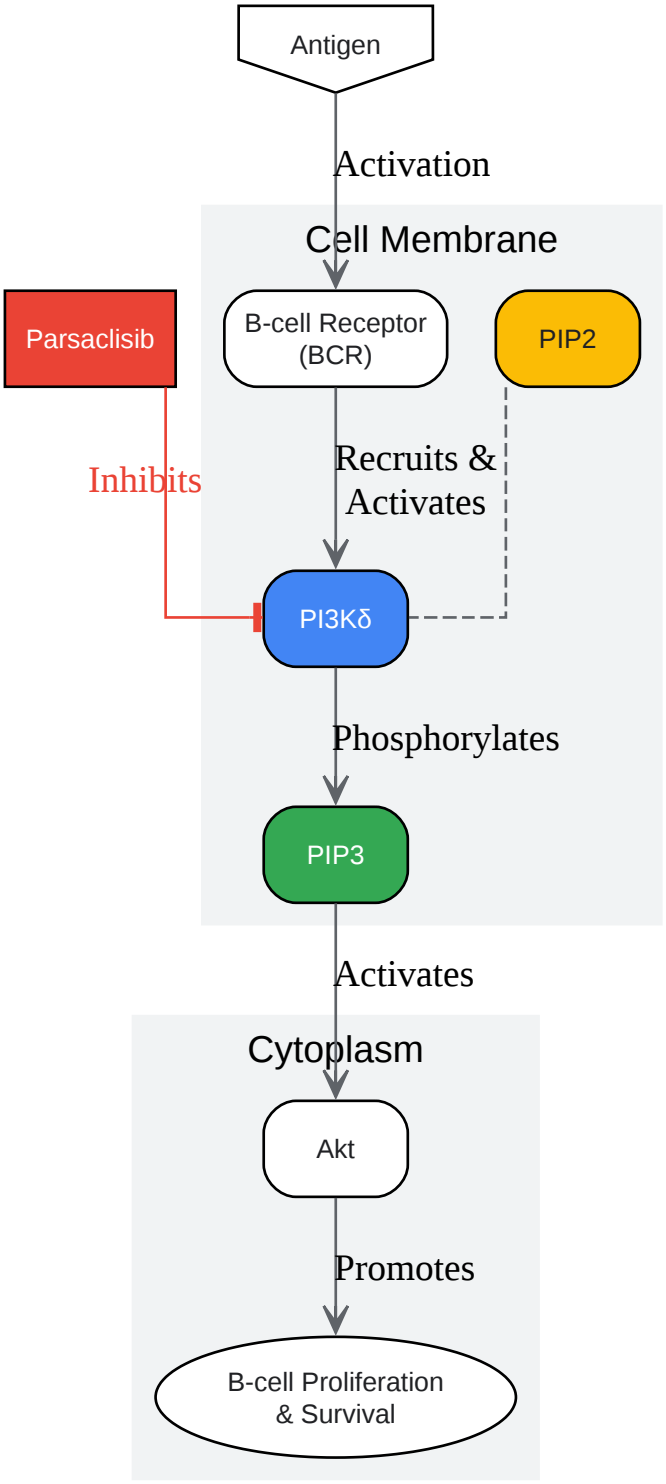
Mechanism of Action

The PI3Kδ isoform is predominantly expressed in hematopoietic cells and is a critical node in B-cell signaling.[2] Upon antigen binding to the B-cell receptor, PI3Kδ is activated and phosphorylates phosphatidylinositol-4,5-bisphosphate (PIP2) to generate the second messenger phosphatidylinositol-3,4,5-trisphosphate (PIP3). PIP3 recruits and activates downstream effectors, most notably the serine/threonine kinase Akt, which in turn promotes cell survival and proliferation.[2]

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Parsaclisib exerts its therapeutic effect by directly inhibiting the catalytic activity of PI3Kδ, thereby blocking the production of PIP3 and disrupting the entire PI3K/Akt signaling cascade.[2] This leads to decreased proliferation and the induction of cell death in B-cells dependent on this pathway.[2] The high selectivity of Parsaclisib for the δ isoform is designed to minimize off-target effects on other PI3K isoforms that are more broadly expressed.[5]

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Caption: Parsaclisib inhibits the PI3Kδ signaling cascade downstream of the B-cell receptor.

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Quantitative Data Summary

Parsaclisib demonstrates potent inhibition of the PI3Kδ enzyme, downstream signaling events, and B-cell proliferation. The half-maximal inhibitory concentrations (IC50) from various assays are summarized below.

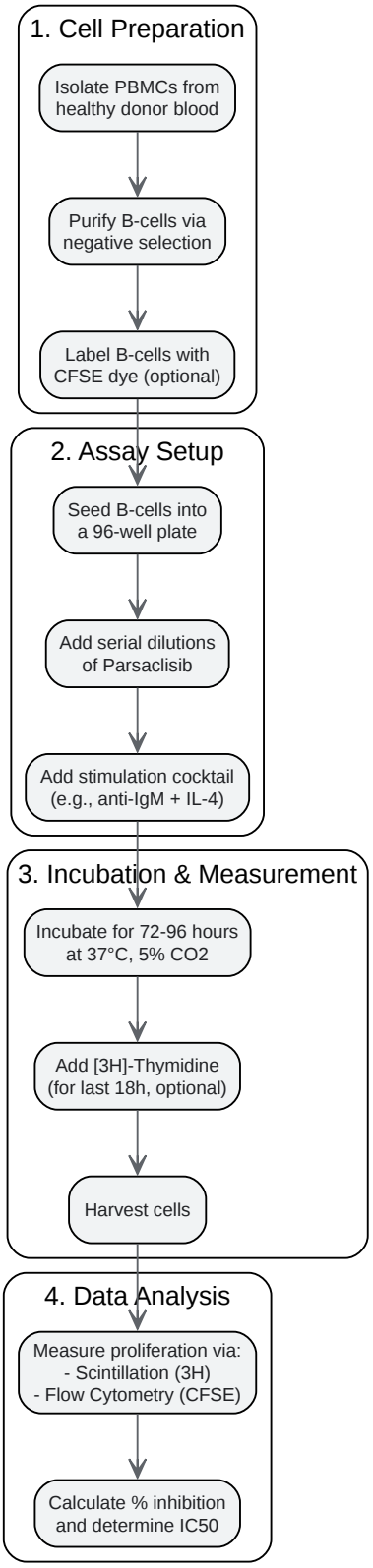
Parameter	Assay Condition / Cell Type	IC50 Value (nM)
Enzyme Activity	Recombinant PI3Kδ	1.1[8]
Downstream Signaling	pAkt inhibition in whole blood	10[1]
B-cell Proliferation	Malignant human B-cells (primary)	< 1[1][9]

Experimental Protocols

Protocol 1: In Vitro B-cell Proliferation Assay

This protocol provides a method to assess the dose-dependent effect of Parsaclisib on the proliferation of primary human B-cells stimulated through the B-cell receptor.

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Caption: Experimental workflow for measuring Parsaclisib's effect on B-cell proliferation.

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A. Materials

- Cells: Human Peripheral Blood Mononuclear Cells (PBMCs)
- Reagents:
  - Ficoll-Paque or similar density gradient medium
  - Human B-Cell Isolation Kit (negative selection recommended)
  - RPMI-1640 medium with 10% Fetal Bovine Serum (FBS), Penicillin/Streptomycin, and L-Glutamine
  - Parsaclisib (stock dissolved in DMSO)
  - B-cell stimulation cocktail: Goat F(ab')2 Anti-Human IgM, Recombinant Human IL-4
  - Proliferation measurement:
    - Option A: [^{3}H]-Thymidine
    - Option B: Carboxyfluorescein succinimidyl ester (CFSE)
- Equipment:
  - 96-well flat-bottom cell culture plates
  - Flow cytometer (for CFSE) or Scintillation counter (for [^{3}H]-Thymidine)

B. Procedure

- B-cell Isolation:
  - Isolate PBMCs from whole blood using density gradient centrifugation.
  - Purify B-lymphocytes from PBMCs using a negative selection magnetic-activated cell sorting (MACS) kit according to the manufacturer's protocol. Purity should be >95% as assessed by CD19 staining via flow cytometry.

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- Assay Setup:
  - Resuspend purified B-cells in complete RPMI medium at a concentration of 1 x 10^6 cells/mL.
  - Seed 100 µL of the cell suspension (1 x 10^5 cells) into each well of a 96-well plate.
  - Prepare serial dilutions of Parsaclisib in complete medium. A typical starting concentration is 1 µM, diluted in 3-fold steps.
  - Add 50 µL of the diluted Parsaclisib or vehicle control (medium with equivalent DMSO concentration, ≤0.1%) to the appropriate wells. Pre-incubate for 1 hour at 37°C.
  - Prepare a 4X stimulation cocktail (e.g., 40 µg/mL anti-IgM and 80 ng/mL IL-4).
  - Add 50 µL of the stimulation cocktail to each well (final concentration: 10 µg/mL anti-IgM, 20 ng/mL IL-4). The final volume in each well will be 200 µL.
- Incubation and Proliferation Measurement:
  - Incubate the plate for 72-96 hours at 37°C in a humidified 5% CO_2 incubator.
  - Option A ([^{3}H]-Thymidine Incorporation): For the final 18 hours of incubation, add 1 µCi of [^{3}H]-Thymidine to each well. Harvest the cells onto glass fiber filters and measure incorporated radioactivity using a liquid scintillation counter.
  - Option B (CFSE Dye Dilution): If using CFSE, cells should be labeled according to the manufacturer's protocol before seeding. After incubation, harvest the cells, stain with a viability dye and a B-cell marker (e.g., anti-CD19), and analyze by flow cytometry. Proliferation is measured by the successive halving of CFSE fluorescence intensity.
- Data Analysis:
  - Calculate the percentage of proliferation inhibition for each Parsaclisib concentration relative to the vehicle-treated, stimulated control.
  - Plot the percent inhibition against the log of Parsaclisib concentration and fit the data using a four-parameter logistic regression model to determine the IC50 value.

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Protocol 2: Phospho-Akt Pharmacodynamic Assay in Whole Blood

This protocol measures the direct inhibitory effect of Parsaclisib on PI3Kδ signaling by quantifying Akt phosphorylation in B-cells within a whole blood sample.

A. Materials

- Fresh human whole blood (collected in sodium heparin tubes)
- Parsaclisib (stock dissolved in DMSO)
- Anti-human IgM antibody
- Fixation and Permeabilization buffers for flow cytometry
- Fluorochrome-conjugated antibodies: anti-CD19, anti-phospho-Akt (Ser473)
- Flow cytometer

B. Procedure

- Treatment and Stimulation:
  - Aliquot 100 µL of whole blood into microcentrifuge tubes.
  - Add Parsaclisib at desired final concentrations (or vehicle control) and incubate for 30 minutes at 37°C.
  - Add anti-IgM to a final concentration of 20 µg/mL to stimulate the B-cells. Incubate for 15 minutes at 37°C.
- Fixation and Staining:
  - Immediately fix the cells by adding 1 mL of pre-warmed Fixation Buffer. Vortex and incubate for 10 minutes at 37°C.
  - Centrifuge, discard the supernatant, and lyse remaining red blood cells.

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- Permeabilize the cells using a suitable permeabilization buffer for 30 minutes on ice.
- Wash the cells and stain with a cocktail of anti-CD19 and anti-phospho-Akt (Ser473) antibodies for 60 minutes at room temperature, protected from light.

- Data Acquisition and Analysis:
  - Wash the cells and resuspend in buffer for flow cytometry.
  - Acquire data on a flow cytometer.
  - Gate on the CD19-positive lymphocyte population to analyze B-cells specifically.
  - Determine the Median Fluorescence Intensity (MFI) of the phospho-Akt signal for each condition.
  - Calculate the percent inhibition of Akt phosphorylation relative to the vehicle-treated, stimulated control to determine the IC50 of target engagement.

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